

Technical Comparison Guide: Thermal Characterization of N-(2-methoxyphenyl)-2-nitrobenzamide

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Compound of Interest

Compound Name: N-(2-methoxyphenyl)-2-nitrobenzamide

Cat. No.: B337505

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Executive Summary & Product Identity

N-(2-methoxyphenyl)-2-nitrobenzamide is a substituted benzanilide derivative often used as an intermediate in the synthesis of quinazolinones and other heterocyclic pharmacophores. Its precise melting point range is the primary indicator of isomeric purity and the absence of unreacted precursors.

Property	Specification
CAS Number	10401-24-8
IUPAC Name	N-(2-methoxyphenyl)-2-nitrobenzamide
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₄
Molecular Weight	272.26 g/mol
Target Melting Point	95 – 96 °C (Pure, Recrystallized)
Appearance	Yellow block-like crystals

Comparative Thermal Analysis

The melting point (MP) of **N-(2-methoxyphenyl)-2-nitrobenzamide** is distinctively lower than its precursors and most structural isomers due to the ortho-ortho substitution pattern. This steric crowding forces the nitro group to twist out of the aromatic plane (approx. 40°), disrupting efficient crystal packing and lowering the lattice energy.

Table 1: Melting Point Comparison (Target vs. Alternatives)

This table allows researchers to rapidly identify impurities or incorrect isomers based on thermal data.

Compound	Role / Relationship	Melting Point (°C)	Thermal Behavior Notes
N-(2-methoxyphenyl)-2-nitrobenzamide	Target Product	95 – 96 °C	Sharp transition; distinct yellow crystals.
2-Nitrobenzoic Acid	Precursor (Hydrolysis Product)	146 – 148 °C	Significantly higher; indicates incomplete coupling or hydrolysis.
2-Methoxyaniline (o-Anisidine)	Precursor (Amine)	3 – 6 °C	Liquid at RT; causes "oiling out" or MP depression if present.
N-(4-methoxyphenyl)benzamide	Structural Analog (No Nitro)	154 °C	Reference for packing efficiency without nitro-steric hindrance.
4-Nitrobenzamide	Fragment Analog	~200 °C	High MP due to strong intermolecular H-bonding (para-symmetry).



Technical Insight: If your sample melts above 100°C, it is likely contaminated with 2-nitrobenzoic acid or is a para-substituted isomer (e.g., N-(4-methoxyphenyl)...) which typically packs more efficiently. If it melts below 90°C or has a broad range (>2°C), it likely contains solvent inclusions (benzene/ethanol) or unreacted o-anisidine.

Experimental Protocols

To ensure reproducibility, the following protocols for synthesis and characterization are recommended. These methods are self-validating: the yield and MP serve as process checks.

A. Synthesis Workflow (Origin of the Compound)[1]

- Reaction Type: Schotten-Baumann condensation or Nucleophilic Acyl Substitution.
- Reagents: 2-Methoxyaniline (1.0 eq), 2-Nitrobenzoyl chloride (1.1 eq), Pyridine (solvent/base).
- Procedure:
 - Dissolve 2-methoxyaniline in dry pyridine.
 - Add 2-nitrobenzoyl chloride dropwise at 0°C to control exotherm.
 - Stir at 25°C for 15 hours.
 - Quench with water (10 volumes) to precipitate the crude amide.
 - Critical Purification: Recrystallize from benzene or ethanol/water to remove traces of o-anisidine.

B. Melting Point Determination Protocol

- Method: Capillary Method (Digital Melting Point Apparatus) or DSC.

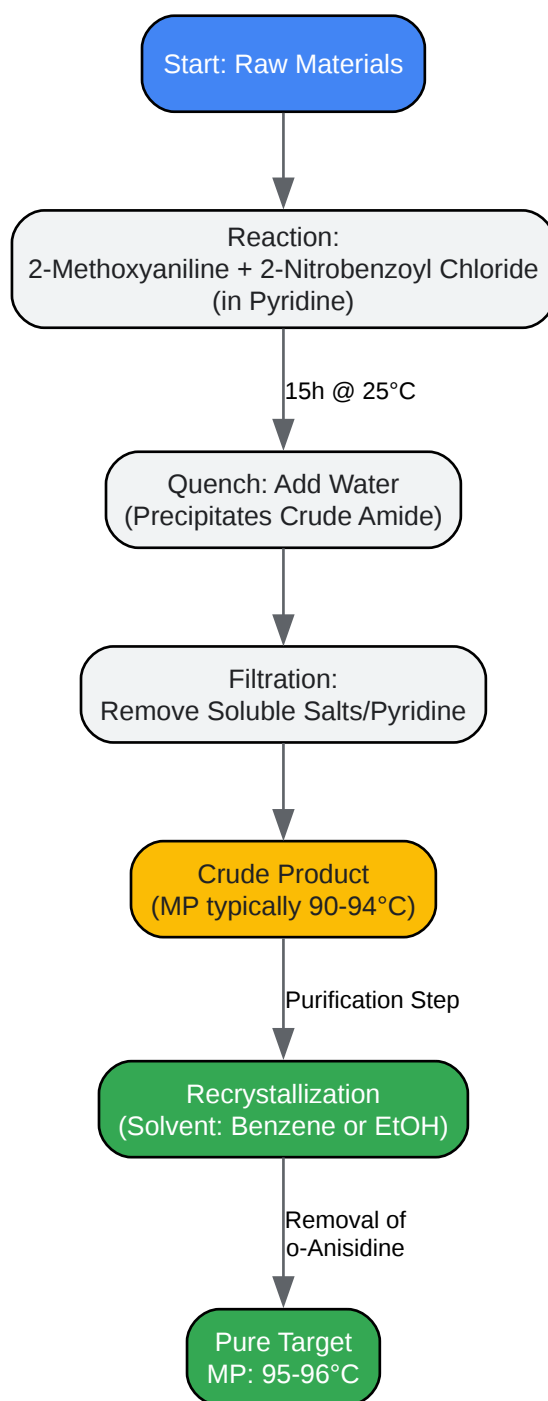
- Ramp Rate:
 - Fast Ramp: 10°C/min to 85°C.
 - Critical Ramp: 1.0°C/min from 85°C to 100°C.
- Acceptance Criteria:
 - Onset: $\geq 94.5^{\circ}\text{C}$ [\[1\]](#)
 - Clear Point: $\leq 96.5^{\circ}\text{C}$ [\[1\]](#)
 - Range: $\leq 2.0^{\circ}\text{C}$

Visualized Workflows

The following diagrams illustrate the logic flow for synthesis purification and thermal validation.

Diagram 1: Synthesis & Purification Logic

This workflow ensures the removal of precursors that cause melting point depression.

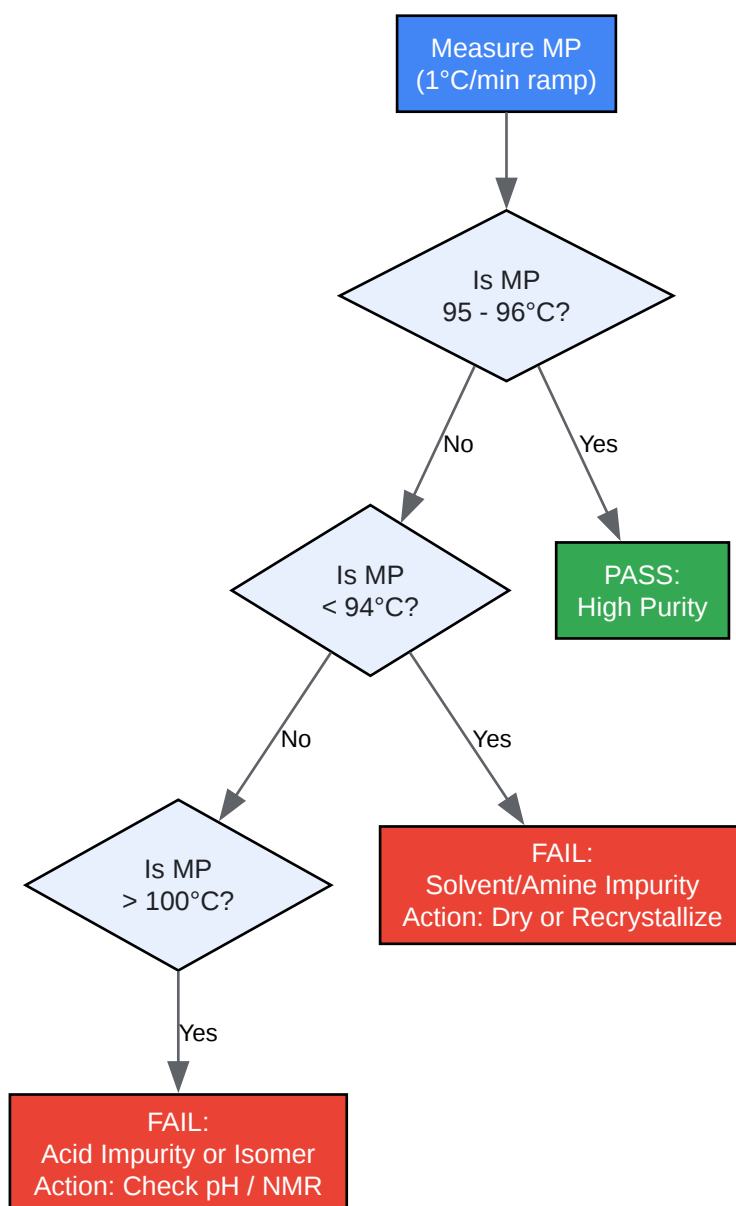


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Caption: Step-by-step synthesis and purification pathway to achieve the target melting point.

Diagram 2: Thermal Analysis Decision Tree

Use this logic to interpret melting point data during QC.



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Caption: Quality Control decision tree based on thermal characterization results.

References

- Crystal Structure & Synthesis: Ferguson, G., et al. "**N-(2-Methoxyphenyl)-2-nitrobenzamide**." Acta Crystallographica Section E, vol. 64, no. 3, 2008, p. o603.
- Precursor Data (2-Nitrobenzoic Acid): National Center for Biotechnology Information. "PubChem Compound Summary for CID 11087, 2-Nitrobenzoic acid."

- Precursor Data (o-Anisidine): National Center for Biotechnology Information. "PubChem Compound Summary for CID 7002, o-Anisidine."
- Comparative Data (N-(4-methoxyphenyl)benzamide): Stenutz, R. "N-(4-methoxyphenyl)benzamide Properties." [2]

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Sources

- 1. N-(2-Methoxyphenyl)-2-nitrobenzamide - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. N-(4-methoxyphenyl)benzamide [stenutz.eu]
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